

In-Depth Technical Guide to the Physicochemical Properties of 4-Fluorophthalic Anhydride

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Compound of Interest

Compound Name: 4-Fluorophthalic anhydride

Cat. No.: B1293904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Fluorophthalic anhydride**. It is intended to be a valuable resource for professionals in research and development, particularly those in the fields of medicinal chemistry, polymer science, and materials science. This document details the compound's physical and spectral characteristics, provides established experimental protocols for its synthesis and analysis, and outlines its key reactive properties.

Core Physicochemical Properties

4-Fluorophthalic anhydride is a white to off-white crystalline solid that is a key building block in the synthesis of a variety of organic molecules, including pharmaceuticals, polymers, and fluorescent probes. The presence of the fluorine atom imparts unique electronic properties that can influence the reactivity and characteristics of derivative compounds.

Table 1: General and Physical Properties of **4-Fluorophthalic Anhydride**

Property	Value
Molecular Formula	C ₈ H ₃ FO ₃
Molecular Weight	166.11 g/mol
CAS Number	319-03-9
Appearance	White to almost white powder/crystal
Melting Point	75-79 °C
Boiling Point	206 °C @ 160 mmHg
Solubility	Soluble in toluene; Insoluble in water.

Spectral Data

Spectroscopic analysis is crucial for the verification of the structure and purity of **4-Fluorophthalic anhydride**. Below are the expected characteristic spectral data based on its structure.

Table 2: FT-IR Spectral Data

Wavenumber Range (cm ⁻¹)	Assignment
1860-1840	C=O stretch (symmetric)
1780-1760	C=O stretch (asymmetric)
1300-1200	C-O-C stretch
1250-1150	C-F stretch
3100-3000	Aromatic C-H stretch

Table 3: ¹H NMR Spectral Data

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~7.5-8.0	Multiplet	Aromatic Protons

Table 4: ^{13}C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment
160-165	Carbonyl Carbons (C=O)
160-165 (d, $^1\text{JCF} \approx 250$ Hz)	Carbon attached to Fluorine (C-F)
115-140	Aromatic Carbons

Experimental Protocols

The following sections detail the methodologies for the synthesis of **4-Fluorophthalic anhydride** and the determination of its key physicochemical properties.

Synthesis of 4-Fluorophthalic Anhydride

Two primary methods for the synthesis of **4-Fluorophthalic anhydride** are outlined below.

Method 1: From 4-Chlorophthalic Anhydride

This procedure involves a halogen exchange reaction.

- Reactants: 4-Chlorophthalic anhydride and a hydrogen fluoride complex (e.g., hydrogen fluoride pyridine or hydrogen fluoride triethylamine).
- Procedure:
 - In a four-necked flask under nitrogen protection, combine 100g of 4-chlorophthalic anhydride with 80-100g of a hydrogen fluoride complex.
 - Heat the stirring reaction mixture to 130-150°C.
 - Monitor the reaction progress using Gas Chromatography (GC) until the conversion of 4-chlorophthalic anhydride exceeds 98%.
 - Upon completion, pour the reaction solution into 2000-4000mL of ice water with thorough mixing to precipitate the solid product.

- Filter the solid, wash it with ice water, and dry it under a vacuum to obtain the crude **4-Fluorophthalic anhydride**.
- For purification, dissolve the crude product in a suitable solvent like n-heptane or n-decane by heating until it melts.
- Cool the solution to allow for recrystallization of the purified product.
- Filter the purified solid and dry it under a vacuum.

Method 2: From 4-Nitrophthalic Anhydride

This method utilizes a nucleophilic aromatic substitution reaction.

- Reactants: 4-Nitrophthalic anhydride and anhydrous potassium fluoride.
- Procedure:
 - In a reaction vessel, combine 290g (1.5 mol) of 4-nitrophthalic anhydride and 91g (1.57 mol) of anhydrous potassium fluoride.
 - Heat the mixture under a nitrogen blanket, gradually increasing the temperature from 100°C to 230°C over 25 minutes.
 - Maintain the temperature at 230-250°C for approximately 4 hours.
 - After 2 hours, apply a vacuum (around 160 mm) to the system.
 - The product, **4-Fluorophthalic anhydride**, is distilled and collected.

Determination of Physicochemical Properties

Standard analytical techniques are employed to determine the physicochemical properties of **4-Fluorophthalic anhydride**.

- Melting Point Determination:
 - A small, finely powdered sample of the compound is packed into a capillary tube, which is sealed at one end.

- The capillary tube is attached to a thermometer and placed in a melting point apparatus (e.g., a Thiele tube with heating oil or a digital melting point apparatus).
- The sample is heated slowly (1-2°C per minute) near the expected melting point.
- The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting point.
- Boiling Point Determination:
 - A small amount of the liquid is placed in a fusion tube.
 - A capillary tube, sealed at one end, is placed inverted into the fusion tube.
 - The assembly, along with a thermometer, is heated slowly and uniformly in a Thiele tube or on a heating block.
 - The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.
- FT-IR Spectroscopy:
 - A thin solid film of the sample is prepared by dissolving a small amount of the compound in a volatile solvent (e.g., methylene chloride).
 - A drop of the solution is placed on a salt plate (e.g., NaCl or KBr).
 - The solvent is allowed to evaporate, leaving a thin film of the solid on the plate.
 - The plate is then placed in the sample holder of an FT-IR spectrometer to obtain the spectrum.
- NMR Spectroscopy:
 - A small amount of the compound is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - The solution is transferred to an NMR tube.

- The tube is placed in the NMR spectrometer, and the ^1H and ^{13}C NMR spectra are acquired.

Reactivity and Applications

4-Fluorophthalic anhydride is a versatile intermediate in organic synthesis. The anhydride functional group is susceptible to nucleophilic attack, leading to ring-opening reactions, while the fluorine atom can influence the electronic properties and reactivity of the aromatic ring.

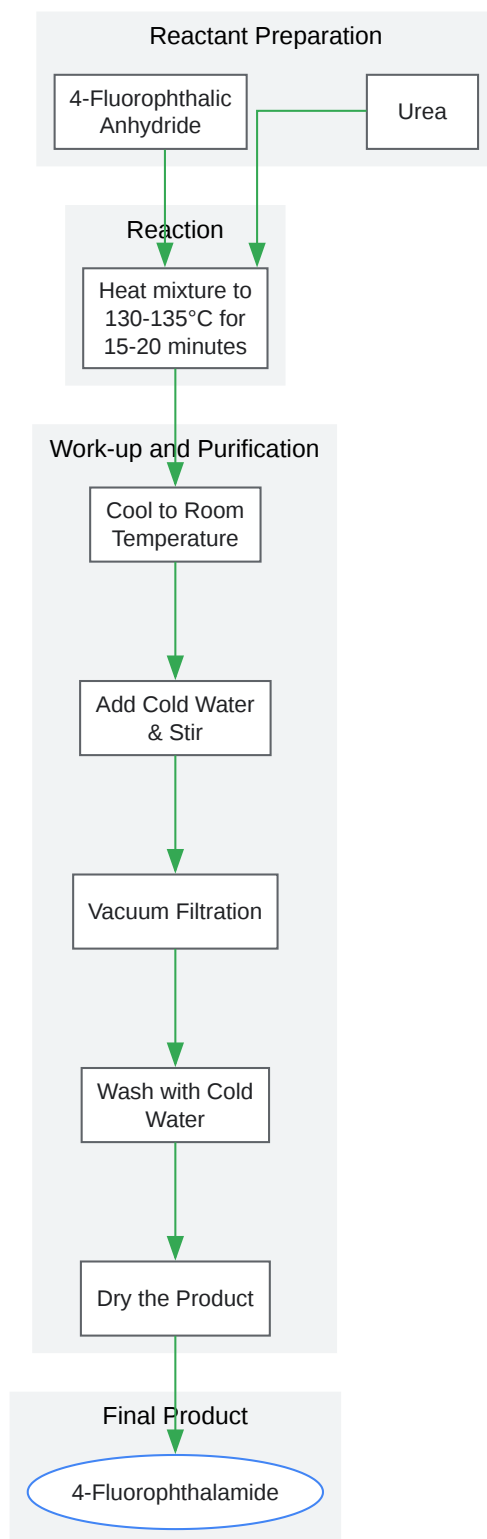
Key Reactions

- **Synthesis of Phthalamides:** It reacts with sources of ammonia, such as urea, to form 4-fluorophthalamide. This reaction typically proceeds by heating the anhydride with urea in a solvent-free process.
- **Synthesis of Phthalimides:** It is a crucial reactant in the preparation of various substituted phthalimides. For example, it reacts with C-pyridin-3-yl-methylamine to produce 5-fluoro-2-pyridin-3-ylmethyl-isoindole-1,3-dione.
- **Polymer Synthesis:** **4-Fluorophthalic anhydride** is used in the synthesis of high-performance polymers like polyimides and polyetherimides. It can be used to prepare monomers such as 4,4'-bis(4-fluorophthalimido)diphenyl ether, which is then used in nucleophilic substitution polymerization reactions to create cardo polymers.

Synthetic Workflow Example: Synthesis of 4-Fluorophthalamide

The following diagram illustrates the workflow for the synthesis of 4-fluorophthalamide from **4-Fluorophthalic anhydride** and urea.

Workflow for 4-Fluorophthalamide Synthesis

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Workflow for the synthesis of 4-fluorophthalamide.

Safety Information

4-Fluorophthalic anhydride is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.

- Signal Word: Danger
- Hazard Statements:
 - H301: Toxic if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Personal Protective Equipment (PPE):
 - Wear protective gloves, clothing, eye protection, and face protection.
 - Use a dust mask (type N95 or equivalent).

Conclusion

4-Fluorophthalic anhydride is a valuable reagent with well-defined physicochemical properties. Its utility in the synthesis of advanced materials, including high-performance polymers and functional organic molecules, makes it a compound of significant interest to the scientific and industrial research communities. A thorough understanding of its properties, synthetic routes, and handling requirements, as outlined in this guide, is essential for its effective and safe utilization in research and development.

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